

Physicochemical Properties of 6-Hydroxykynurenic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 6-Hydroxykynurenic acid

Cat. No.: B1201966

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Abstract

6-Hydroxykynurenic acid (6-HKA) is a naturally occurring derivative of kynurenic acid found in sources such as Ginkgo biloba leaves. As a neuroactive compound, it has garnered significant interest for its interactions with key glutamate receptors in the central nervous system. This technical guide provides a comprehensive overview of the physicochemical properties of **6-Hydroxykynurenic acid**, offering crucial data for researchers and professionals involved in drug discovery and development. The document details its known quantitative properties, outlines experimental protocols for their determination, and visualizes its primary signaling pathways.

Core Physicochemical Properties

The following tables summarize the available quantitative data for **6-Hydroxykynurenic acid**. It is important to note that while some experimental data is available, many of the listed properties are predicted values. For comparative purposes, the corresponding data for the parent compound, kynurenic acid, are also provided where available.

Table 1: General and Predicted Physicochemical Properties of **6-Hydroxykynurenic Acid**

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ NO ₄	[1]
Molecular Weight	205.17 g/mol	[2]
CAS Number	3778-29-8	[2]
Predicted Density	1.569 g/cm ³	-
Predicted Boiling Point	455.6 °C at 760 mmHg	-
Predicted LogP	0.932	-

Table 2: Comparative Physicochemical Properties of **6-Hydroxykynurenic Acid** and Kynurenic Acid

Property	6-Hydroxykynurenic Acid	Kynurenic Acid	Source (Kynurenic Acid)
Melting Point	Not Experimentally Determined	280 °C	[3]
Aqueous Solubility	Not Experimentally Determined	>28.4 µg/mL (at pH 7.4)	[3]
pKa	Not Experimentally Determined	~2.4	[4][5]
LogP (XlogP)	1.3 (Predicted)	1.3	[6]

Experimental Protocols

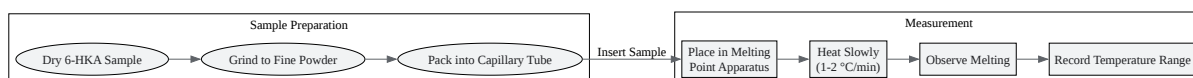
Detailed methodologies for determining the key physicochemical properties of aromatic acids like **6-Hydroxykynurenic acid** are provided below. These are generalized protocols and may require optimization for this specific compound.

Melting Point Determination (Capillary Method)

The melting point of a solid is a key indicator of its purity. A sharp melting range typically signifies a pure compound.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **6-Hydroxykynurenic acid** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- **Observation:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire solid phase has liquefied (completion of melting) are recorded. This range is reported as the melting point.



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Workflow for Melting Point Determination.

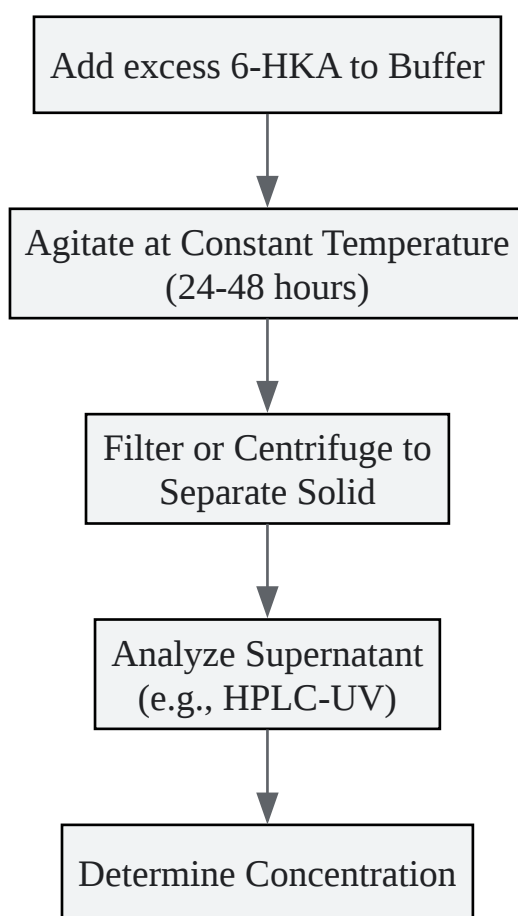
Aqueous Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining the equilibrium solubility of a compound in a specific solvent.

Methodology:

- **Sample Preparation:** An excess amount of solid **6-Hydroxykynurenic acid** is added to a known volume of aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) in a sealed flask.

- **Equilibration:** The flask is agitated (e.g., on a shaker) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached between the solid and dissolved states.
- **Phase Separation:** The resulting saturated solution is carefully separated from the undissolved solid by filtration or centrifugation.
- **Quantification:** The concentration of **6-Hydroxykynurenic acid** in the clear supernatant is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.



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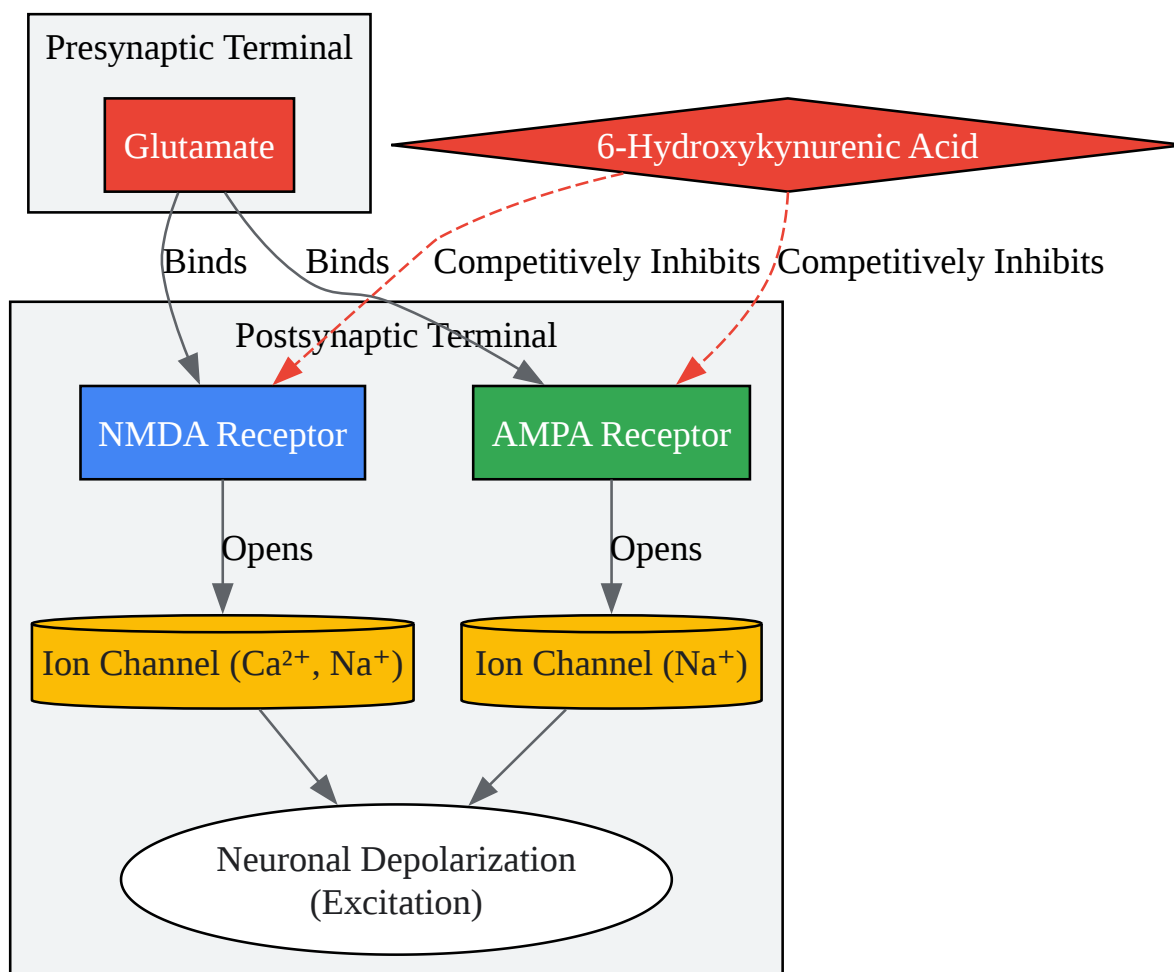
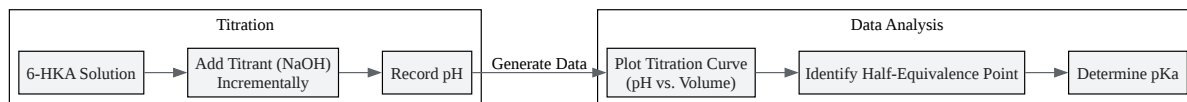
Shake-Flask Method for Solubility.

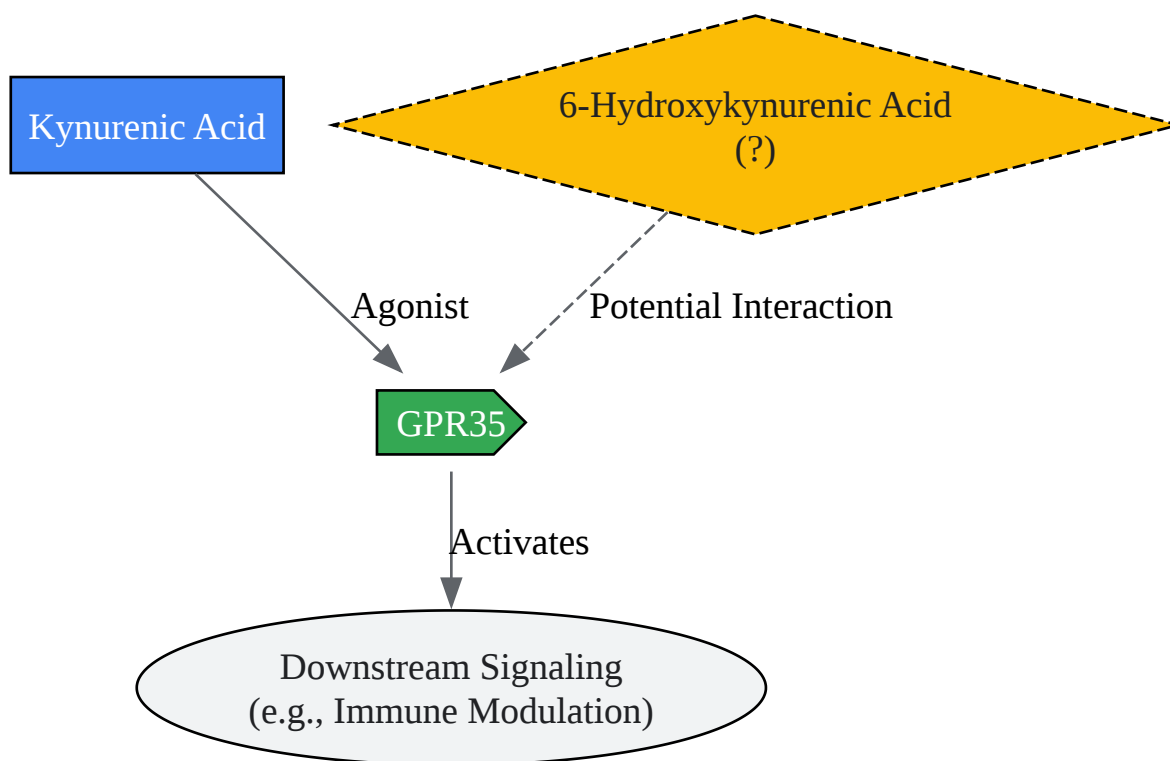
pKa Determination (Potentiometric Titration)

Potentiometric titration is a precise method for determining the ionization constant(s) of a compound.

Methodology:

- **Solution Preparation:** A known concentration of **6-Hydroxykynurenic acid** is dissolved in a suitable solvent (e.g., a water-methanol mixture to ensure solubility).
- **Titration Setup:** The solution is placed in a thermostatted vessel equipped with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** A standardized solution of a strong base (e.g., 0.1 M NaOH) is added incrementally to the 6-HKA solution.
- **Data Acquisition:** The pH of the solution is recorded after each addition of the titrant.
- **Data Analysis:** A titration curve (pH vs. volume of titrant) is plotted. The pKa is determined from the pH at the half-equivalence point, where half of the acidic protons have been neutralized. For compounds with multiple ionizable groups, multiple inflection points may be observed.





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- To cite this document: BenchChem. [Physicochemical Properties of 6-Hydroxykynurenic Acid: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201966#physicochemical-properties-of-6-hydroxykynurenic-acid]

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